

In-Depth Technical Guide: 3-Methyl-2-nitrophenylacetic Acid

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Compound of Interest

Compound Name: *3-Methyl-2-nitrophenylacetic acid*

CAS No.: *18710-86-6*

Cat. No.: *B178851*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methyl-2-nitrophenylacetic acid**, detailing its chemical identifiers, synonyms, and relevant (though limited) experimental data. Due to the sparse availability of biological data for this specific isomer, this guide also contextualizes its relevance through the synthesis of a closely related and pharmaceutically significant compound, Ropinirole, which utilizes the isomer 2-Methyl-3-nitrophenylacetic acid.

Chemical Synonyms and Identifiers

A clear and unambiguous identification of chemical compounds is paramount in research and development. The following table summarizes the key identifiers and synonyms for **3-Methyl-2-nitrophenylacetic acid**.

Identifier Type	Data
IUPAC Name	2-(3-methyl-2-nitrophenyl)acetic acid
CAS Number	18710-86-6
PubChem CID	13778936
Molecular Formula	C ₉ H ₉ NO ₄
Molecular Weight	195.17 g/mol
Synonyms	3-Methyl-2-nitrophenylacetic acid
	2-(3-Methyl-2-nitrophenyl)acetic acid
	2-nitro-3-Methyl-benzeneacetic acid
	3-(Carboxymethyl)-2-nitrotoluene
	2-(Carboxymethyl)-6-methylnitrobenzene

Experimental Protocols

While specific experimental protocols for the biological application of **3-Methyl-2-nitrophenylacetic acid** are not readily available in published literature, a detailed synthesis protocol for the closely related isomer, 2-Methyl-3-nitrophenylacetic acid, is available and provides a valuable reference for synthetic chemists. This compound serves as a key intermediate in the synthesis of Ropinirole, a dopamine agonist used in the treatment of Parkinson's disease.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Synthesis of 2-Methyl-3-nitrophenylacetic Acid

The following protocol is adapted from a patented synthesis method.[\[3\]](#)

Objective: To synthesize 2-Methyl-3-nitrophenylacetic acid via nitration of 2-methylphenylacetic acid.

Materials:

- 2-methylphenylacetic acid

- Acetic anhydride
- Dichloromethane
- 98% Nitric acid
- Reaction flask with thermometer and stirring apparatus
- Filtration apparatus

Procedure:

- In a reaction flask equipped with a thermometer and a stirring apparatus, add 20g (0.133 mol) of 2-methylphenylacetic acid, 15g (0.147 mol) of acetic anhydride, and 20 mL of dichloromethane.
- Stir the mixture and cool the reaction temperature to 0°C.
- Slowly add 12.9g (0.205 mol) of 98% concentrated nitric acid dropwise to the reaction mixture.
- After the dropwise addition is complete, maintain the reaction temperature between 5-10°C and continue the reaction for 1.0 hour.
- Upon completion, filter the reaction mixture to isolate the crude product.
- The resulting solid is 2-methyl-3-nitrophenylacetic acid. The reported yield is approximately 59.6%.^[3]

Characterization Data (for 2-Methyl-3-nitrophenylacetic acid):^[3]

- IR (KBr, cm^{-1}): 1718 and 1264 (C=O of COOH), 1525 and 1334 (NO_2)
- ^1H NMR (500MHz, DMSO-d_6): δ 2.28 (3H, s, CH_3), 3.79 (2H, s, CH_2), 7.37-7.40 (1H, t), 7.54-7.55 (1H, d), 7.73-7.74 (1H, d), 12.56 (1H, s, COOH)

Logical Relationships and Workflows

Given the absence of published biological signaling pathways for **3-Methyl-2-nitrophenylacetic acid**, a diagram illustrating the synthetic workflow for a related compound, Ropinirole, is provided. This demonstrates the utility of nitrophenylacetic acid derivatives in pharmaceutical synthesis.



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Synthetic workflow for Ropinirole from 2-Methyl-3-nitrophenylacetic acid.

Conclusion

3-Methyl-2-nitrophenylacetic acid is a well-defined chemical entity with established identifiers. While direct biological applications and associated signaling pathways remain uncharacterized in publicly available literature, the synthetic utility of its isomer, 2-Methyl-3-nitrophenylacetic acid, in the production of the pharmaceutical agent Ropinirole, highlights the potential importance of this class of compounds in drug discovery and development. Further research is warranted to explore the biological activities of **3-Methyl-2-nitrophenylacetic acid** and its potential therapeutic applications.

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References

- 1. [ORGANIC SPECTROSCOPY INTERNATIONAL: ROPINIROLE \[orgspectroscopyint.blogspot.com\]](http://orgspectroscopyint.blogspot.com)
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- [3. Method for synthesizing 2-methyl-3-nitrophenylacetic acid - Eureka | Patsnap \[eureka.patsnap.com\]](#)
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